

The Biological Target of ML281: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest			
Compound Name:	ML281		
Cat. No.:	B15606781	Get Quote	

An In-Depth Analysis of Serine/Threonine Kinase 33 (STK33) as the Primary Target of the Small Molecule Inhibitor **ML281**

This technical guide provides a comprehensive overview of the biological target of the small molecule **ML281**, intended for researchers, scientists, and drug development professionals. **ML281** is a potent and selective inhibitor of Serine/Threonine Kinase 33 (STK33), a protein kinase implicated in various cellular processes and disease states. This document summarizes the quantitative data regarding **ML281**'s activity, details the experimental protocols for key assays, and visualizes the relevant signaling pathways.

Core Target Information

The primary biological target of **ML281** has been identified as Serine/Threonine Kinase 33 (STK33).[1][2] **ML281** exhibits potent enzymatic inhibition of STK33 with a reported half-maximal inhibitory concentration (IC50) of 14 nM.[1][2]

Quantitative Data Summary

The inhibitory activity and selectivity of **ML281** against its primary target, STK33, and other kinases have been quantitatively characterized.



Target	Parameter	Value	Reference
STK33	IC50	14 nM	[1][2]
Protein Kinase A (PKA)	Selectivity Fold	>700-fold vs. STK33	[1]
Aurora B Kinase (AurB)	Selectivity Fold	550-fold vs. STK33	[1]

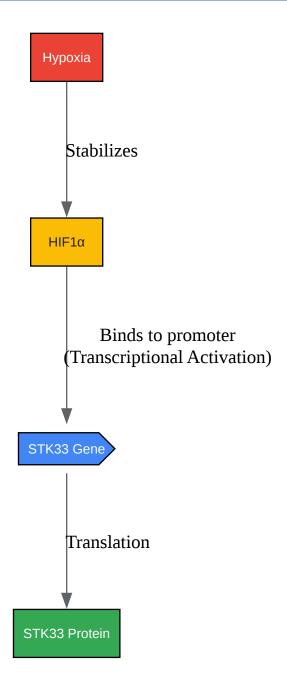
Table 1: Potency and Selectivity of **ML281**. This table summarizes the key quantitative metrics of **ML281**'s inhibitory activity.

Further kinase profiling of **ML281** at a concentration of 1 μ M against a panel of 83 different kinases demonstrated high selectivity for STK33. The detailed results of this kinase panel screening are available in the supplementary information of the primary publication by Weiwer et al. (2012).[3]

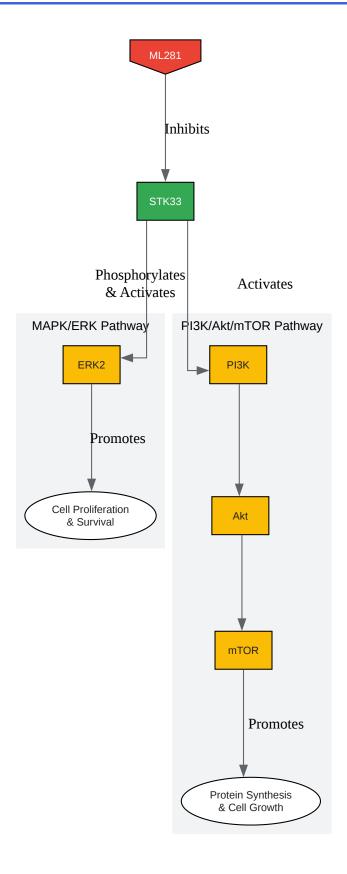
Signaling Pathways

STK33 is involved in multiple signaling pathways that are crucial for cell growth, proliferation, and survival. The following diagrams illustrate the known upstream regulation and downstream effects of STK33.

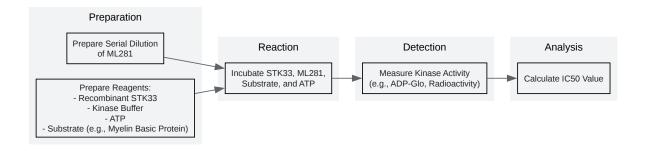












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. High-Throughput Kinase Profiling: A More Efficient Approach towards the Discovery of New Kinase Inhibitors PMC [pmc.ncbi.nlm.nih.gov]
- 3. A Potent and Selective Quinoxalinone-Based STK33 Inhibitor Does Not Show Synthetic Lethality in KRAS-Dependent Cells PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Biological Target of ML281: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15606781#what-is-the-biological-target-of-ml281]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com